

# 4-Cyanophenyl 4-ethylbenzoate chemical formula and molecular weight

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## Compound of Interest

Compound Name: 4-Cyanophenyl 4-ethylbenzoate

Cat. No.: B1583456

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An In-Depth Technical Guide to **4-Cyanophenyl 4-ethylbenzoate**

## Introduction

**4-Cyanophenyl 4-ethylbenzoate** is a liquid crystalline compound that plays a crucial role in the formulation of nematic liquid crystal mixtures. Its molecular architecture, characterized by a rigid core, a flexible alkyl chain, and a polar cyano group, imparts the desirable anisotropic properties essential for applications in electro-optical devices, most notably liquid crystal displays (LCDs). This guide provides a comprehensive overview of its chemical properties, a representative synthesis protocol, and its functional role in advanced materials.

The fundamental chemical identity of **4-Cyanophenyl 4-ethylbenzoate** is defined by its chemical formula,  $C_{16}H_{13}NO_2$ , and a molecular weight of 251.28 g/mol [1][2]. Understanding the interplay between its structure and function is key to leveraging its capabilities in the development of next-generation display technologies and other light-modulating applications.

## Physicochemical Properties and Structural Elucidation

The physical and chemical characteristics of **4-Cyanophenyl 4-ethylbenzoate** are a direct consequence of its molecular structure. The rod-like shape is a critical factor in its ability to form the mesophases required for liquid crystal behavior.

Table 1: Key Physicochemical Data for **4-Cyanophenyl 4-ethylbenzoate**

Property	Value	Source(s)
IUPAC Name	4-cyanophenyl 4-ethylbenzoate	<a href="#">[3]</a>
Synonyms	4-Cyanophenyl 4-ethylbenzoate, 4-Ethylbenzoic acid-4'-cyanophenyl ester	<a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	56131-48-7	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>16</sub> H <sub>13</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	251.28 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Solid	<a href="#">[1]</a>
Predicted Boiling Point	419.5 ± 38.0 °C	<a href="#">[1]</a>
Predicted Density	1.18 ± 0.1 g/mL	<a href="#">[1]</a>

## Molecular Structure

The structure of **4-Cyanophenyl 4-ethylbenzoate** consists of a central phenyl benzoate core, which provides rigidity. An ethyl group (-CH<sub>2</sub>CH<sub>3</sub>) at one end adds flexibility, while a cyano (-C≡N) group at the other end introduces a strong dipole moment. This combination of a rigid core and terminal functional groups is fundamental to its liquid crystalline properties.

Caption: 2D structure of **4-Cyanophenyl 4-ethylbenzoate**.

## Synthesis and Characterization

The synthesis of **4-Cyanophenyl 4-ethylbenzoate** is typically achieved through esterification. A common and reliable method is the reaction of 4-ethylbenzoyl chloride with 4-cyanophenol. This approach is favored due to the high reactivity of the acid chloride, which ensures a good yield.

## Hypothetical Experimental Protocol: Synthesis via Acyl Chloride

This protocol describes a representative laboratory-scale synthesis.

#### Step 1: Preparation of 4-Ethylbenzoyl Chloride

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 4-ethylbenzoic acid (1.0 eq).[5][6]
- Add thionyl chloride ( $\text{SOCl}_2$ , 1.5 eq) dropwise at room temperature under a nitrogen atmosphere. The use of an excess of thionyl chloride drives the reaction to completion.
- Heat the reaction mixture to reflux (approximately  $80^\circ\text{C}$ ) for 2-3 hours. The progress of the reaction can be monitored by the cessation of HCl gas evolution.
- After cooling, remove the excess thionyl chloride by distillation under reduced pressure. The crude 4-ethylbenzoyl chloride is typically used in the next step without further purification.

#### Step 2: Esterification

- Dissolve 4-cyanophenol (1.0 eq) and a non-nucleophilic base such as pyridine (1.2 eq) in a dry, aprotic solvent like dichloromethane (DCM) in a separate flask. Pyridine acts as a catalyst and scavenges the HCl byproduct.
- Cool the solution to  $0^\circ\text{C}$  in an ice bath.
- Add the crude 4-ethylbenzoyl chloride (1.0 eq) dropwise to the cooled solution with vigorous stirring. Maintaining a low temperature controls the exothermic reaction.
- Allow the reaction to warm to room temperature and stir for 12-18 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).

#### Step 3: Work-up and Purification

- Quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (3x).

- Combine the organic layers and wash sequentially with 1M HCl (to remove pyridine), saturated NaHCO<sub>3</sub> solution (to remove unreacted acid), and brine.
- Dry the organic layer over anhydrous MgSO<sub>4</sub>, filter, and concentrate the solvent in vacuo.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **4-Cyanophenyl 4-ethylbenzoate**.

## Characterization

The identity and purity of the synthesized compound are confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR spectra are used to confirm the molecular structure.
- Infrared (IR) Spectroscopy: The presence of key functional groups, such as the nitrile (C≡N) and ester (C=O) stretches, can be confirmed. Product specifications often require that the IR spectrum conforms to the known structure[1].
- Mass Spectrometry (MS): Provides the molecular weight of the compound, confirming the chemical formula.

Caption: Synthetic workflow for **4-Cyanophenyl 4-ethylbenzoate**.

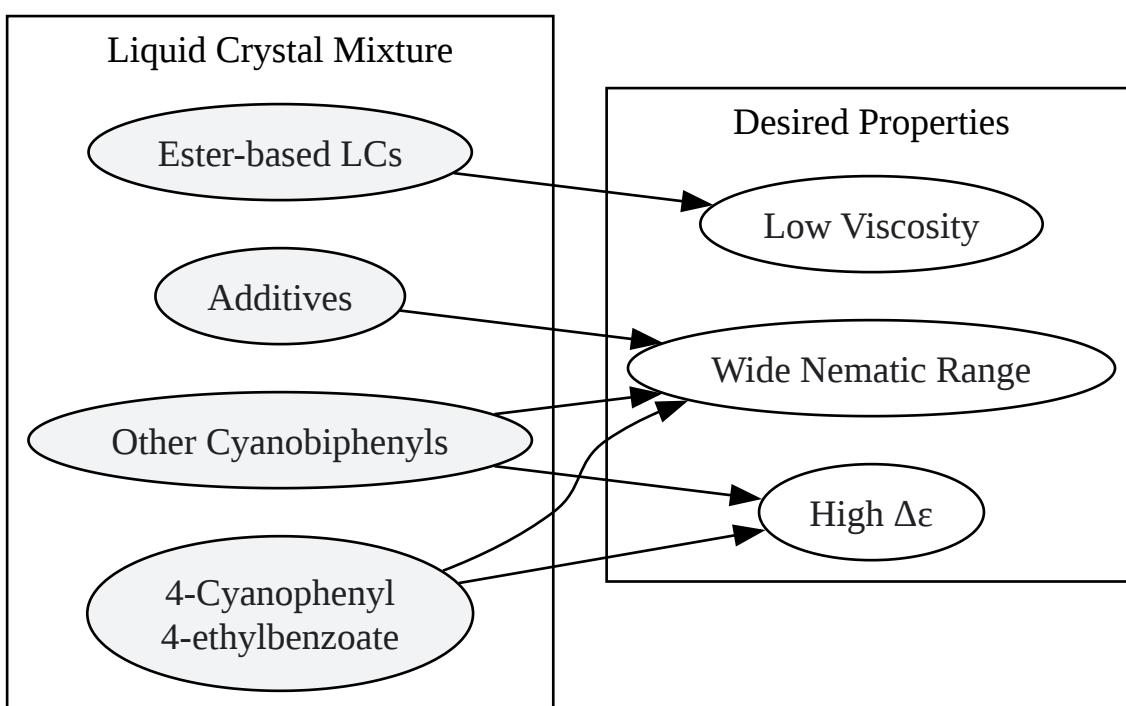
## Application in Liquid Crystal Displays (LCDs)

**4-Cyanophenyl 4-ethylbenzoate** is a key component in many liquid crystal mixtures designed for display applications. Its utility stems from its specific molecular properties that contribute to the overall performance of the display.

- Nematic Phase Stability: This compound helps to create mixtures that maintain a stable nematic phase over a wide operational temperature range. This is crucial for devices that need to function reliably in various environments[7].
- Positive Dielectric Anisotropy: The terminal cyano group creates a strong dipole moment along the long axis of the molecule. This results in a positive dielectric anisotropy ( $\Delta\epsilon$ ), which is essential for the operation of twisted nematic (TN) LCDs. When an electric field is applied,

these molecules align themselves with the field, altering the path of polarized light and creating the light and dark states of a pixel.

- **Viscosity and Response Time:** While individual properties are important, the primary role of compounds like **4-Cyanophenyl 4-ethylbenzoate** is as a component in a eutectic mixture. By carefully blending it with other liquid crystal intermediates, formulators can fine-tune properties like viscosity, which directly impacts the display's response time.



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Caption: Role in a liquid crystal formulation.

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **4-Cyanophenyl 4-ethylbenzoate** was not available, data for structurally similar compounds, such as 4-Cyanophenyl 4-n-butylbenzoate, provide guidance on safe handling.

- **General Handling:** Handle in accordance with good industrial hygiene and safety practices. Use in a well-ventilated area. Avoid dust formation.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection[8].
- First Aid Measures:
  - Skin Contact: Wash off immediately with plenty of soap and water[8].
  - Eye Contact: Rinse immediately with plenty of water for at least 15 minutes and seek medical attention[8].
  - Inhalation: Remove to fresh air. If breathing is difficult, give oxygen[8].
  - Ingestion: Do NOT induce vomiting. Rinse mouth and call a physician or poison control center[8].

Always consult the specific SDS for the material being used before handling.

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